

Application Notes and Protocols for Ac-IEPD-CHO

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Compound of Interest

Compound Name: *Ac-IEPD-CHO*

Cat. No.: *B12371799*

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This document provides detailed protocols for the preparation, storage, and application of **Ac-IEPD-CHO**, a potent, reversible inhibitor of granzyme B and caspase-8. These guidelines are intended to ensure the stability and efficacy of the compound for reproducible experimental results.

Introduction

Ac-IEPD-CHO (Acetyl-Isoleucyl-Glutamyl-Prolyl-Aspartyl-aldehyde) is a synthetic tetrapeptide aldehyde that functions as a highly effective inhibitor of granzyme B and caspase-8.^{[1][2]} Its ability to block key components of the apoptotic pathway makes it a valuable tool in the study of programmed cell death and in the development of therapeutics targeting apoptosis.

Physicochemical Properties

A summary of the key quantitative data for **Ac-IEPD-CHO** is presented in the table below for easy reference.

Property	Value	Reference
Molecular Formula	C ₂₂ H ₃₄ N ₄ O ₉	[1]
Molecular Weight	498.53 g/mol	[1][2]
Appearance	White to off-white solid	[2]
Purity	>95%	
Solubility	Soluble in DMSO (e.g., 100 mg/mL)	[1]
Storage (Powder)	-20°C for 1 year or -80°C for 2 years	[2]
Storage (Stock Solution)	-20°C for 1 month or -80°C for 6 months	[1][2]

Experimental Protocols

Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Ac-IEPD-CHO** using Dimethyl Sulfoxide (DMSO) as the solvent.

Materials:

- **Ac-IEPD-CHO** powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or cryovials
- Calibrated precision balance
- Vortex mixer
- Pipettors and sterile pipette tips

Procedure:

- Equilibrate: Allow the vial of **Ac-IEPD-CHO** powder to come to room temperature before opening to prevent condensation of moisture.
- Weighing: Tare a sterile microcentrifuge tube on a precision balance. Carefully weigh out the desired amount of **Ac-IEPD-CHO** powder (e.g., 1 mg).
- Solvent Calculation: Calculate the volume of DMSO required to achieve a 10 mM concentration.
 - $\text{Volume (L)} = \text{Mass (g)} / (\text{Molecular Weight (g/mol)} \times \text{Concentration (mol/L)})$
 - For 1 mg of **Ac-IEPD-CHO** (MW: 498.53 g/mol) to make a 10 mM (0.01 M) stock solution:
 - $\text{Volume (L)} = 0.001 \text{ g} / (498.53 \text{ g/mol} \times 0.01 \text{ mol/L}) = 0.00020059 \text{ L}$
 - $\text{Volume (}\mu\text{L)} = 200.59 \mu\text{L}$
- Dissolution: Add the calculated volume of DMSO to the microcentrifuge tube containing the **Ac-IEPD-CHO** powder.
- Mixing: Close the tube tightly and vortex thoroughly until the powder is completely dissolved. Gentle warming in a 37°C water bath or brief sonication can be used to aid dissolution if necessary.[\[1\]](#) Visually inspect the solution to ensure there are no visible particles.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in sterile cryovials to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[\[1\]](#)[\[2\]](#)

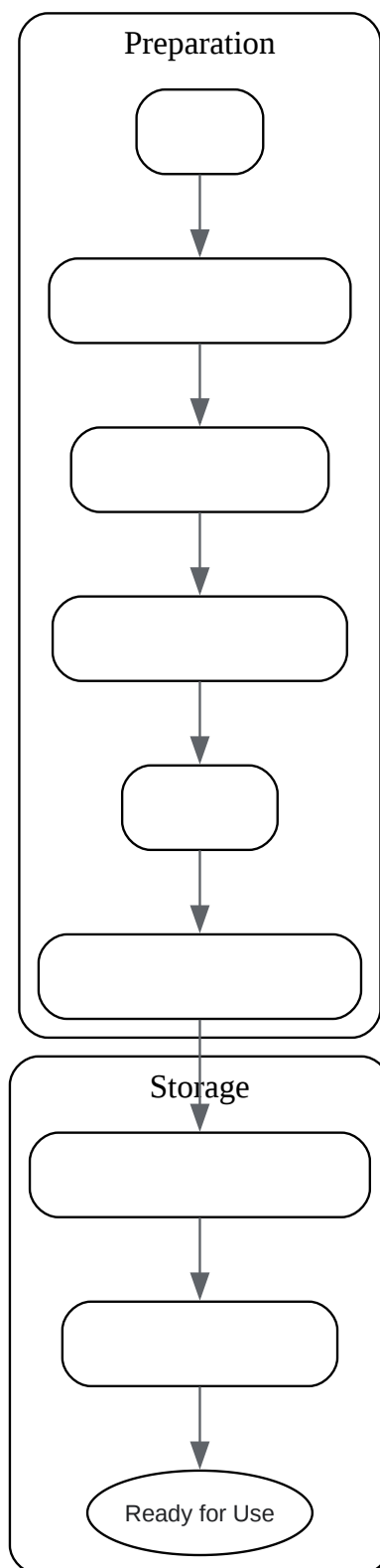
Recommended Working Concentrations

The optimal working concentration of **Ac-IEPD-CHO** will vary depending on the cell type and experimental conditions. A typical starting point for cell-based assays is in the range of 35-50 µg/mL.[\[1\]](#) It is recommended to perform a dose-response experiment to determine the optimal concentration for your specific application. When diluting the DMSO stock solution into aqueous buffers or cell culture media, ensure the final concentration of DMSO is kept low (typically below 0.5%) to avoid solvent-induced cytotoxicity.

Visualization of Pathways and Workflows

Experimental Workflow for Stock Solution Preparation

The following diagram illustrates the key steps in the preparation of an **Ac-IEPD-CHO** stock solution.

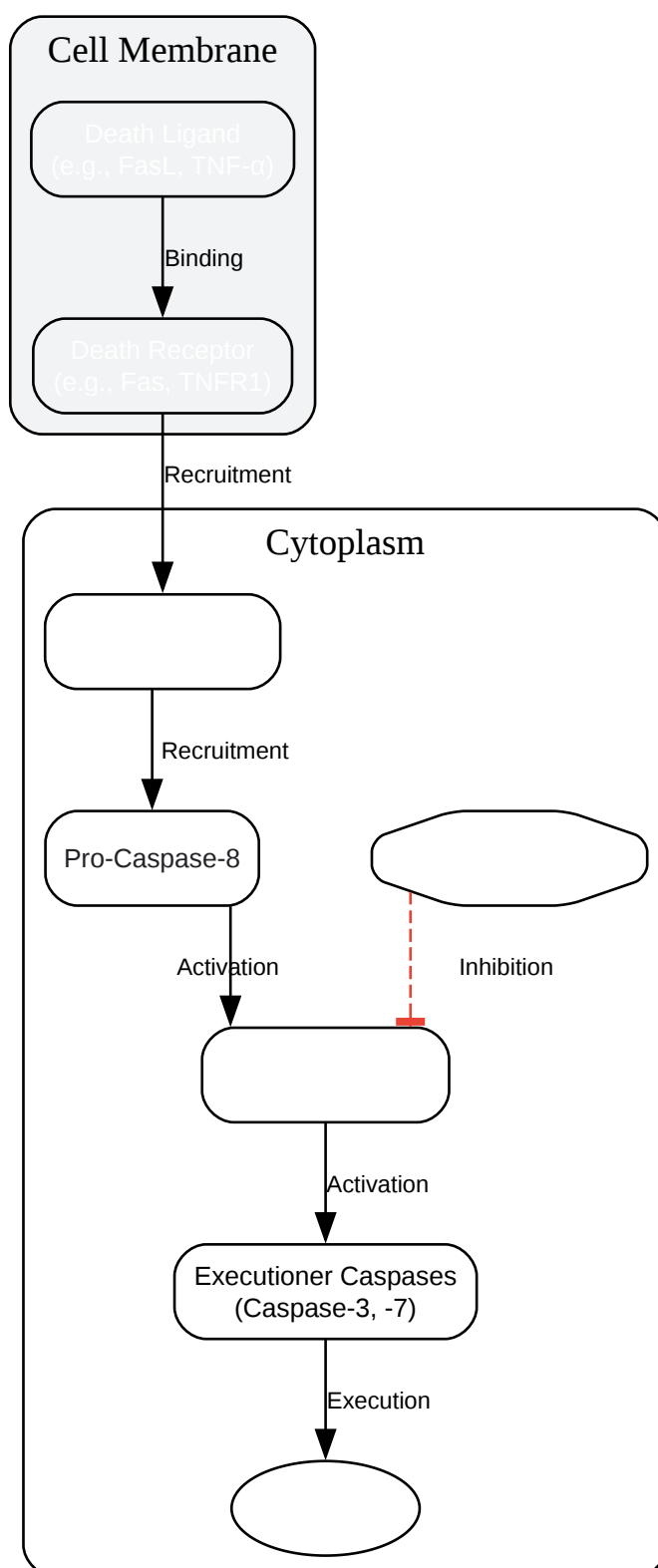


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Caption: Workflow for preparing **Ac-IEPD-CHO** stock solution.

Caspase-8 Signaling Pathway and Inhibition by **Ac-IEPD-CHO**

This diagram illustrates the extrinsic apoptosis pathway initiated by death receptors and the inhibitory action of **Ac-IEPD-CHO** on caspase-8.



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Caption: Inhibition of the Caspase-8 signaling pathway by **Ac-IEPD-CHO**.

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References

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